

Application Notes and Protocols for 1-Bromo-1-chlorocyclobutane

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Compound of Interest

Compound Name: 1-Bromo-1-chlorocyclobutane

Cat. No.: B13957212

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **1-Bromo-1-chlorocyclobutane** (CAS No: 31038-07-0). Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of the compound for research and development purposes.

Compound Data and Physical Properties

1-Bromo-1-chlorocyclobutane is a halogenated organic compound with the molecular formula C_4H_6BrCl .^[1] It is a valuable intermediate in organic synthesis.^[1] Below is a summary of its key physical and chemical properties.

Property	Value	Source
CAS Number	31038-07-0	^[1] ^[2]
Molecular Formula	C_4H_6BrCl	^[1] ^[2]
Molecular Weight	169.45 g/mol	^[1]
Predicted Boiling Point	151.9 ± 13.0 °C at 760 mmHg	^[1]
Predicted Density	1.7 ± 0.1 g/cm ³	^[1]


Safety and Hazard Information

1-Bromo-1-chlorocyclobutane is classified as a hazardous substance. The following GHS hazard statements are associated with this compound:

- H302: Harmful if swallowed.[1]
- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Signal Word: Warning

Pictogram:

 alt text

Handling Procedures

Due to its hazardous nature, **1-Bromo-1-chlorocyclobutane** must be handled with appropriate safety measures in a well-ventilated area, preferably within a chemical fume hood.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to minimize exposure.

Protection Type	Specific Recommendations
Eye and Face Protection	Wear chemical safety goggles and a face shield.
Hand Protection	Wear chemically resistant gloves (e.g., nitrile or neoprene). Inspect gloves for any signs of degradation before use.
Body Protection	Wear a flame-retardant lab coat and appropriate chemical-resistant clothing.
Respiratory Protection	If working outside of a fume hood or if there is a risk of inhalation, use a NIOSH-approved respirator with an organic vapor cartridge.

General Handling

- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapors or mists.
- Keep away from sources of ignition.
- Use non-sparking tools.
- Ground all equipment when transferring large quantities.
- Wash hands thoroughly after handling.

Storage Procedures

Proper storage is critical to maintain the stability of **1-Bromo-1-chlorocyclobutane** and to prevent accidents.

Storage Condition	Recommendation
Temperature	Store in a cool, dry place.
Container	Keep in a tightly sealed, original container.
Ventilation	Store in a well-ventilated area.
Incompatible Materials	Store away from strong oxidizing agents, strong bases, and metals.

Experimental Protocols

The following is a general protocol for using **1-Bromo-1-chlorocyclobutane** in a synthetic organic chemistry setting. This should be adapted based on the specific reaction conditions.

General Reaction Setup

- Preparation:
 - Ensure the reaction will be carried out in a certified chemical fume hood.
 - Assemble and dry all glassware thoroughly.
 - Have all necessary reagents and solvents ready.
 - Ensure appropriate emergency equipment (fire extinguisher, spill kit, safety shower, and eyewash station) is accessible.
- Reagent Addition:
 - Under an inert atmosphere (e.g., nitrogen or argon), add the required solvent to the reaction flask.
 - Slowly add **1-Bromo-1-chlorocyclobutane** to the reaction vessel using a syringe or dropping funnel.
 - Add other reactants as per the specific experimental procedure.

- Reaction Monitoring and Work-up:
 - Monitor the reaction progress using appropriate analytical techniques (e.g., TLC, GC-MS).
 - Upon completion, quench the reaction carefully.
 - Perform the work-up and purification as required by the specific synthesis.

Emergency Procedures

Spills

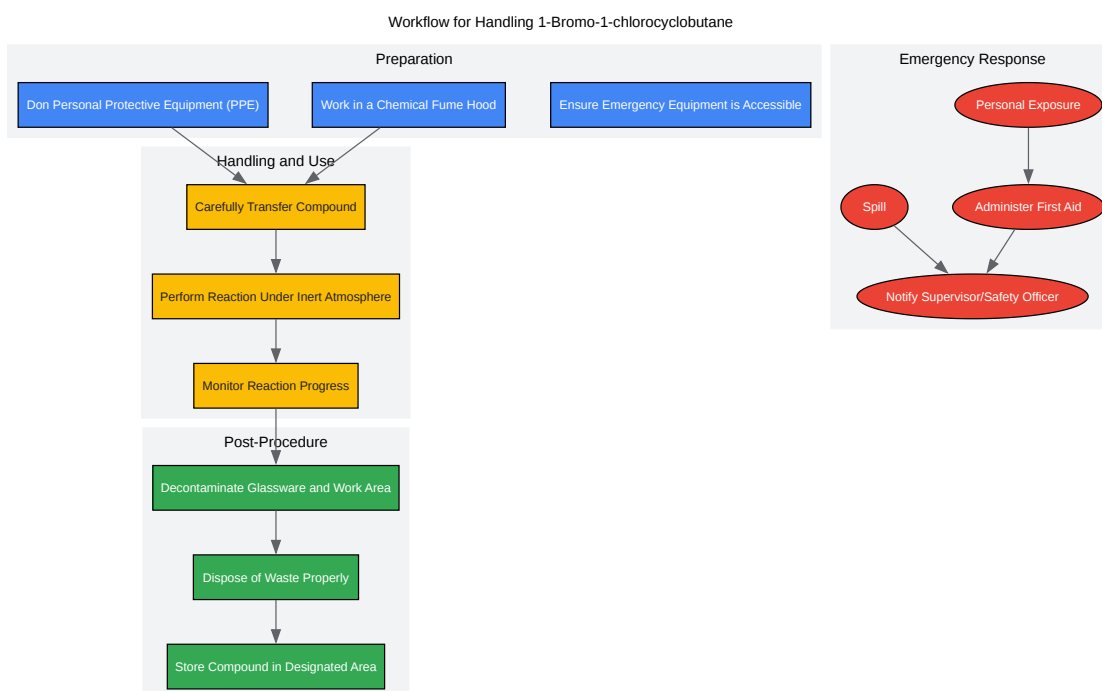
- Evacuate: Immediately evacuate the area of all non-essential personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent the spill from spreading. For small spills, absorb the material with an inert absorbent (e.g., vermiculite, sand).
- Collect: Carefully collect the absorbed material into a labeled, sealed container for hazardous waste disposal.
- Decontaminate: Clean the spill area thoroughly with an appropriate solvent.

First Aid

- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Visualized Workflow

The following diagram illustrates the standard workflow for handling **1-Bromo-1-chlorocyclobutane**.



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Caption: Standard Operating Procedure Workflow.

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References

- 1. 1-Bromo-1-chlorocyclobutane|CAS 31038-07-0 [benchchem.com]
- 2. 1-Bromo-1-chlorocyclobutane | C₄H₆BrCl | CID 560732 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for 1-Bromo-1-chlorocyclobutane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13957212#handling-and-storage-procedures-for-1-bromo-1-chlorocyclobutane]

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